

Esomeprazole Magnesium: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Esomeprazole magnesium salt*

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This technical guide provides an in-depth analysis of the physicochemical properties of esomeprazole magnesium, a widely used proton pump inhibitor. The document focuses on its molecular formula and weight, presenting the data in a clear, tabular format for ease of reference and comparison.

Physicochemical Data of Esomeprazole and Its Magnesium Salts

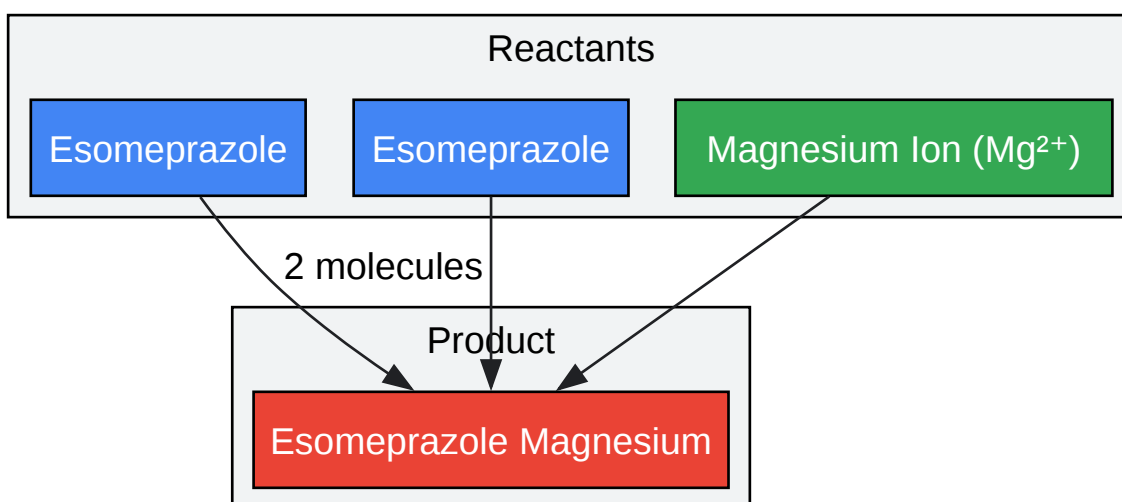
The following table summarizes the key quantitative data for esomeprazole and its magnesium salt derivatives, including the anhydrous and trihydrate forms.

Compound	Molecular Formula	Molar Mass (g/mol)
Esomeprazole (free base)	$C_{17}H_{19}N_3O_3S$	345.42
Esomeprazole Magnesium (Anhydrous)	$C_{34}H_{36}MgN_6O_6S_2$	713.12[1][2]
Esomeprazole Magnesium Trihydrate	$C_{34}H_{36}MgN_6O_6S_2 \cdot 3H_2O$	767.17[3]

Esomeprazole magnesium is the magnesium salt of esomeprazole, which is the (S)-isomer of omeprazole.[4] The anhydrous form has a molecular weight of 713.1 g/mol and the chemical formula $C_{34}H_{36}MgN_6O_6S_2$. [4] It is also commonly available as a trihydrate, which incorporates three molecules of water into its structure, resulting in a molecular weight of 767.17 g/mol .[3]

Structural Relationship of Esomeprazole and its Magnesium Salt

The following diagram illustrates the formation of esomeprazole magnesium from two molecules of esomeprazole and one magnesium ion.



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Formation of Esomeprazole Magnesium

Experimental Protocols

The determination of the molecular formula and weight of esomeprazole magnesium and its hydrates is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis.

Mass Spectrometry: High-resolution mass spectrometry (HRMS) can be employed to determine the accurate mass of the molecule, which in turn allows for the deduction of its elemental composition and molecular formula.

Elemental Analysis: This technique provides the percentage composition of individual elements (carbon, hydrogen, nitrogen, sulfur, and magnesium) in the compound. These percentages are then used to empirically determine the molecular formula.

For hydrated forms, thermogravimetric analysis (TGA) is often used to determine the water content by measuring the weight loss of a sample as it is heated. This data, combined with the analysis of the anhydrous form, allows for the precise determination of the molecular formula of the hydrate.

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. scbt.com [scbt.com]
- 3. GSRS [precision.fda.gov]
- 4. Esomeprazole Magnesium | C₃₄H₃₆MgN₆O₆S₂ | CID 9568613 - PubChem [pubchem.ncbi.nlm.nih.gov]
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